

Application Notes and Protocols for Strontium Removal from Contaminated Water

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Strontium

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the effective removal of **strontium** from contaminated water. The methods covered include adsorption, ion exchange, chemical precipitation, and membrane filtration. The provided protocols are based on established laboratory procedures and aim to guide researchers in developing and evaluating **strontium** remediation strategies.

Overview of Strontium Removal Methods

Strontium, particularly its radioactive isotope ^{90}Sr , is a significant contaminant in aqueous environments, primarily originating from nuclear activities.[1][2][3] Its chemical similarity to calcium allows it to be readily incorporated into biological systems, posing a health risk.[4][5][6] Several technologies have been developed for the removal of **strontium** from water, each with its own advantages and limitations.[4][7][8] The primary methods include:

- **Adsorption:** This widely used method involves the binding of **strontium** ions to the surface of a solid material (adsorbent).[4][9][10] Various materials, including natural minerals like zeolites and clays, as well as synthetic materials like activated carbon and graphene oxide, have been investigated for their **strontium** adsorption capabilities.[11][12][13][14] The effectiveness of adsorption is influenced by factors such as pH, temperature, contact time, and the presence of competing ions.[4][11]

- **Ion Exchange:** This technique utilizes materials with mobile ions that can be exchanged for **strontium** ions in the contaminated water.[15][16][17] Both organic resins and inorganic exchangers are employed for this purpose, offering high selectivity for **strontium** under specific conditions.[15][16]
- **Chemical Precipitation:** This method involves the addition of chemicals to convert dissolved **strontium** into an insoluble solid that can be removed by sedimentation or filtration.[18][19] Lime softening, which uses lime and soda ash to precipitate calcium and **strontium** as carbonates, is a common approach.[18][19] Co-precipitation with other minerals, such as barium sulfate, is also an effective strategy.[16][20]
- **Membrane Filtration:** Technologies like nanofiltration (NF) and reverse osmosis (RO) use semi-permeable membranes to separate **strontium** ions from water.[7][21] These methods are highly efficient but can be more energy-intensive and prone to membrane fouling.[7][21]

The selection of the most appropriate method depends on various factors, including the initial **strontium** concentration, the chemical composition of the water, the required level of purification, and economic considerations.

Data Presentation: Comparison of Strontium Removal Methods

The following tables summarize quantitative data from various studies on the removal of **strontium** from water, providing a comparative overview of the performance of different methods and materials.

Table 1: **Strontium** Removal by Adsorption

| Adsorbent Material | Initial Sr ²⁺ Conc. (mg/L) | pH | Contact Time | Temperature (K) | Max. Adsorption Capacity (mg/g) | Removal Efficiency (%) | Reference |
|--|---------------------------------------|---------------|---------------|-----------------|---------------------------------|--------------------------------|-----------|
| Chitosan-Fuller's Earth Beads | 55 - 1000 | 6.5 | 24 h | 298 | ~30 | >70% in 4h | [11] |
| Sulfonated Porous Carbon (PC-SO ₃ H) | 5 - 10 | Not Specified | 1 h | Not Specified | 18.97 | 97.6 - 99.9 | [9] |
| TiO ₂ -Pillared Zeolite | Not Specified | 5 | 80 min | Not Specified | Low (not specified) | Not Specified | [4] |
| Na ₃ FePO ₄ CO ₃ (NFPC) | 200 | 7 | 36 min | 323 | 99.6 | Not Specified | [1] |
| Nut Shells Activated Carbon (CAN-7) | Not Specified | Not Specified | Not Specified | 308 - 328 | Decreases with temp. | Not Specified | [22] |
| Teak Peel Modified Biochar (PMBN3) | Not Specified | Not Specified | <1 h | Not Specified | Not Specified | >99.7 (with pre-precipitation) | [8] |
| Zeolite | Not Specified | Not Specified | 30 min | Not Specified | 4.07 | 99.9 | [12][14] |

| | | | | | | | |
|--------------------------|---------------|---------------|---------------|---------------|---------------|---------------|----------------------|
| Bentonite | Not Specified | Not Specified | 360 min | Not Specified | 3.85 | 95.1 | [14] |
| Attapulgit e | Not Specified | Not Specified | 360 min | Not Specified | 3.16 | 80.4 | [14] |
| Graphene Oxide | 200 | 7 | Not Specified | 298 | 131.4 | Not Specified | [13] |
| Co-doped Sodium Vanadate | Not Specified | Not Specified | 5 min | Not Specified | 319.10 | Not Specified | [23] |
| Sodium Titanate (ST2) | Not Specified | 7 | Not Specified | Not Specified | Not Specified | 99.86 | [24] |

Table 2: **Strontium** Removal by Other Methods

| Method | Material/Process | Initial Sr ²⁺ Conc. (mg/L) | pH | Key Conditions | Removal Efficiency (%) | Reference |
|---|---------------------------|---------------------------------------|------------------------|---------------------|------------------------|-----------|
| Ion Exchange | SrTreat (Sodium Titanate) | Not Specified | Alkaline | Packed bed column | High (DF 2000-15000) | [16] |
| Natural Zeolite | 10 - 100 | Not Specified | 0.5g adsorbent in 50mL | 51.3 - 94.5 | [3] | |
| Precipitation | Lime Softening | 4.1 | 10.7 | Jar test | 78.2 | [18] |
| Lime Softening | 21.8 | 10.7 | Jar test | 77.7 | [18] | |
| Coagulation/Filtration (Alum) | 4.93 | 7.7 | Jar test | 12 | [18][19] | |
| Coagulation/Filtration (Ferric) | 4.95 | 7.7 | Jar test | 5.9 | [18][19] | |
| Microbially Induced Carbonate Precipitation | ~80-170 | 7.5 - 9.6 | Ureolytic bacteria | Near-total | [2][25] | |
| Membrane Filtration | Nanofiltration (NF) | 0.057 mM | 5 | 0.5 MPa pressure | Minimum at pH 5 | [21] |
| Nanofiltration (NF) | 0.057 mM | >5 | With complexing agents | Higher than without | [21] | |
| Reverse Osmosis | Not Specified | Not Specified | Low pressure | Almost 100 | [7] | |

(RO)

| | | | | | |
|---|----------------|------------------|------------------|-----|---|
| Al ₂ O ₃ /AC/F e Ceramic Membrane | 2 | 7 | Not Specified | ~90 | [26] [27] |
| Al ₂ O ₃ /AC/F e Ceramic Membrane | Real sewage | Not Specified | Not Specified | >80 | [26] [27] |

Experimental Protocols

The following protocols provide detailed methodologies for key experiments in **strontium** removal research.

Protocol for Batch Adsorption Studies

This protocol outlines the procedure for evaluating the adsorption capacity of a material for **strontium** in a batch system.

Objective: To determine the equilibrium adsorption capacity and kinetics of an adsorbent for **strontium**.

Materials:

- Adsorbent material (e.g., activated carbon, zeolite, biochar).
- **Strontium** stock solution (e.g., 1000 mg/L Sr²⁺, prepared from SrCl₂·6H₂O or Sr(NO₃)₂).
- Deionized water.
- pH adjustment solutions (0.1 M HCl and 0.1 M NaOH).
- Conical flasks or centrifuge tubes.
- Orbital shaker or magnetic stirrer.
- pH meter.

- Filtration system (e.g., syringe filters).
- Analytical instrument for **strontium** concentration measurement (e.g., ICP-MS, ICP-OES, or AAS).

Procedure:

- Preparation of **Strontium** Solutions: Prepare a series of **strontium** solutions of varying initial concentrations (e.g., 10, 20, 50, 100, 200 mg/L) by diluting the stock solution with deionized water.
- Adsorption Experiment:
 - Accurately weigh a specific amount of the adsorbent (e.g., 0.1 g) and place it into a series of conical flasks.
 - Add a fixed volume of the prepared **strontium** solution (e.g., 50 mL) to each flask.
 - Adjust the initial pH of the solutions to the desired value (e.g., pH 7) using the pH adjustment solutions.[\[4\]](#)[\[11\]](#)
 - Place the flasks on an orbital shaker and agitate at a constant speed (e.g., 150 rpm) and temperature (e.g., 298 K) for a predetermined time to reach equilibrium (e.g., 24 hours).[\[11\]](#)
- Kinetic Study: For kinetic studies, take aliquots of the solution at different time intervals (e.g., 5, 10, 30, 60, 120, 240 minutes, and up to 24 hours).
- Sample Analysis:
 - After the desired contact time, separate the adsorbent from the solution by filtration or centrifugation.
 - Measure the final **strontium** concentration in the filtrate using a suitable analytical instrument.
- Data Analysis:

- Calculate the amount of **strontium** adsorbed per unit mass of the adsorbent at equilibrium (q_e , in mg/g) using the following equation: $q_e = (C_0 - C_e) * V / m$ where:
 - C_0 is the initial **strontium** concentration (mg/L).
 - C_e is the equilibrium **strontium** concentration (mg/L).
 - V is the volume of the solution (L).
 - m is the mass of the adsorbent (g).
- Calculate the removal efficiency (%) using the following equation: Removal Efficiency (%) = $((C_0 - C_e) / C_0) * 100$
- For kinetic studies, plot the amount of **strontium** adsorbed at time t (q_t) versus time.
- Model the equilibrium data using adsorption isotherms (e.g., Langmuir, Freundlich) and the kinetic data using kinetic models (e.g., pseudo-first-order, pseudo-second-order).[\[1\]](#)[\[3\]](#)
[\[13\]](#)

Protocol for Lime Softening Jar Test

This protocol describes a bench-scale jar test to evaluate the effectiveness of lime softening for **strontium** removal.[\[18\]](#)

Objective: To determine the optimal pH and lime dosage for **strontium** precipitation.

Materials:

- Jar testing apparatus with multiple stirrers.
- Beakers (e.g., 1 L).
- Contaminated water sample containing **strontium**.
- Lime slurry (e.g., prepared from Ca(OH)_2).
- Soda ash solution (Na_2CO_3), if required.

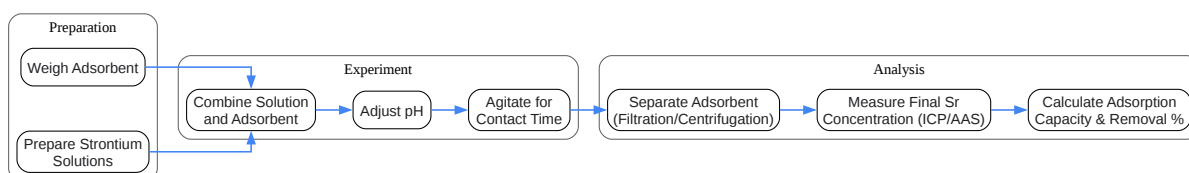
- pH meter.
- Filtration apparatus.
- Analytical instrument for **strontium** and calcium concentration measurement.

Procedure:

- **Sample Preparation:** Fill a series of beakers with a known volume of the contaminated water (e.g., 500 mL).
- **Coagulant Addition (if applicable):** While stirring at a rapid mix speed (e.g., 100 rpm), add varying doses of lime slurry to each beaker to achieve a range of target pH values (e.g., pH 9.0 to 11.5).^[18] If the water has low alkalinity, soda ash may also be added.
- **Flocculation:** Reduce the stirring speed to a slow mix (e.g., 30 rpm) and allow for flocculation for a specified time (e.g., 20 minutes).
- **Sedimentation:** Stop stirring and allow the precipitate to settle for a designated period (e.g., 30 minutes).
- **Sample Collection and Analysis:**
 - Carefully collect a supernatant sample from each beaker, avoiding disturbance of the settled sludge.
 - Filter the samples.
 - Measure the final pH and the concentrations of **strontium** and calcium in the filtered samples.
- **Data Analysis:**
 - Plot the final **strontium** concentration and removal efficiency as a function of the final pH and lime dosage.
 - Determine the optimal conditions for maximum **strontium** removal.

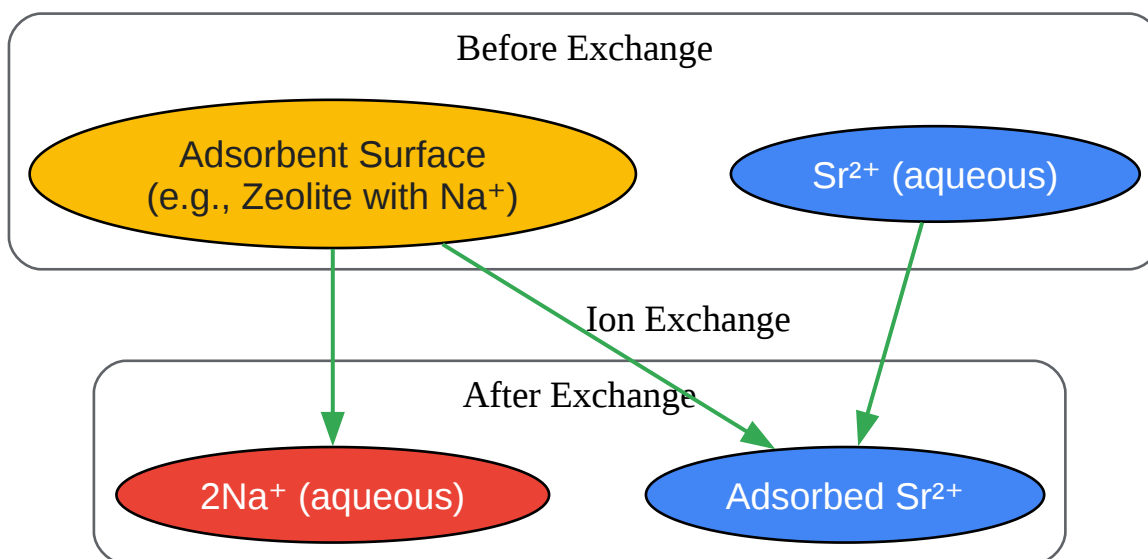
Visualization of Workflows and Mechanisms

The following diagrams, generated using the Graphviz DOT language, illustrate key experimental workflows and signaling pathways involved in **strontium** removal.



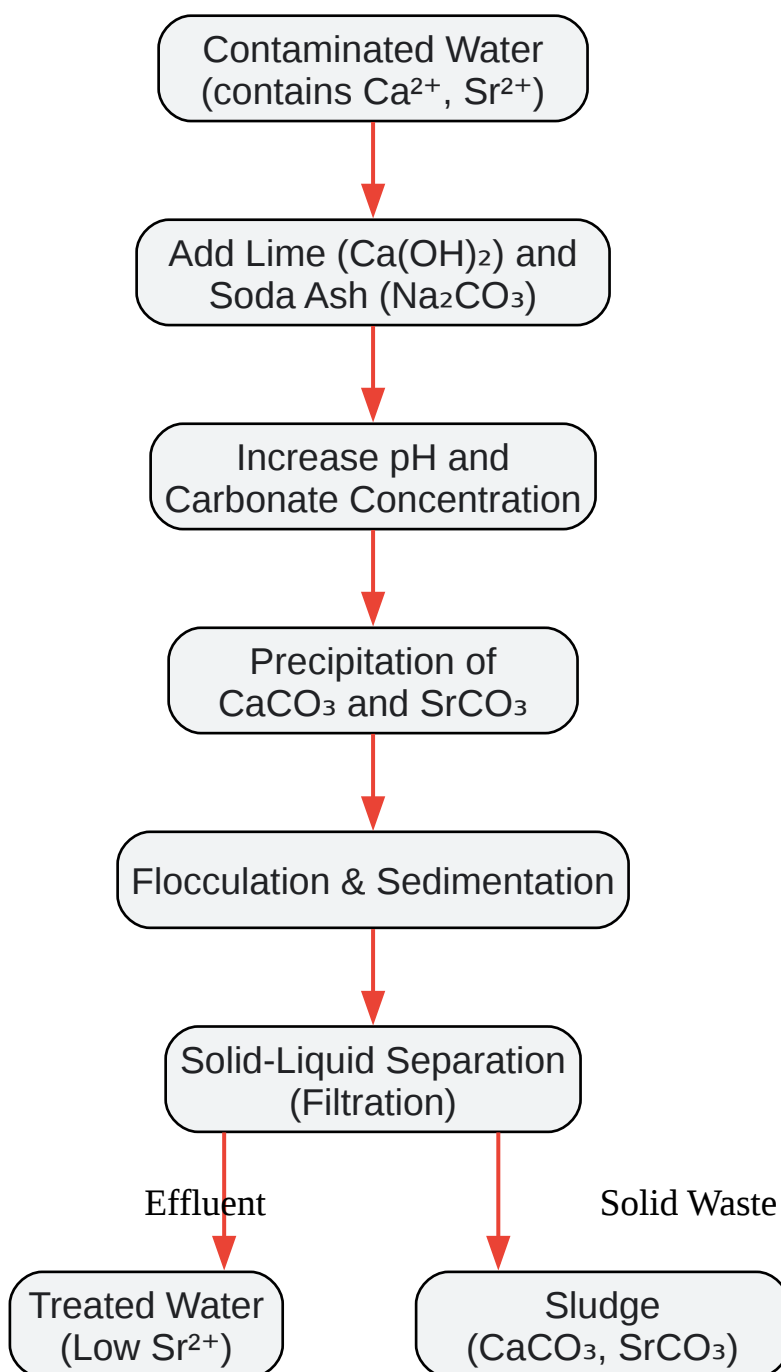
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Caption: General experimental workflow for batch adsorption studies.



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Caption: Mechanism of **strontium** removal by ion exchange.



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Caption: Logical workflow of the lime softening process.

Concluding Remarks

The selection and optimization of a **strontium** removal method require careful consideration of the specific application and water matrix. The protocols and data presented in these application

notes provide a foundation for researchers to design and conduct experiments to evaluate and compare different treatment technologies. Further research may focus on developing novel adsorbent materials with higher selectivity and capacity, optimizing operational parameters for existing technologies, and assessing the long-term stability and disposal of the resulting **strontium**-laden waste.

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References

- 1. mdpi.com [mdpi.com]
- 2. Enhanced Strontium Removal through Microbially Induced Carbonate Precipitation by Indigenous Ureolytic Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Removal of Cesium and Strontium Ions from Aqueous Solutions by Thermally Treated Natural Zeolite - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Adsorption of Strontium from an Aqueous Solution by TiO₂-Pillared Zeolite [ijtech.eng.ui.ac.id]
- 5. POTENTIAL FOR HUMAN EXPOSURE - Toxicological Profile for Strontium - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. pubs.aip.org [pubs.aip.org]
- 7. Removal of Naturally Occurring Strontium by Nanofiltration/Reverse Osmosis from Groundwater - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Frontiers | Strontium Ion Removal From Artificial Seawater Using a Combination of Adsorption With Biochar and Precipitation by Blowing CO₂ Nanobubble With Neutralization [frontiersin.org]
- 9. Enhanced adsorption capacity and selectivity towards strontium ions in aqueous systems by sulfonation of CO₂ derived porous carbon - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 10. mdpi.com [mdpi.com]
- 11. Characterization and Adsorption Behavior of Strontium from Aqueous Solutions onto Chitosan-Fuller's Earth Beads - PMC [pmc.ncbi.nlm.nih.gov]

- 12. researchgate.net [researchgate.net]
- 13. Isotherm and Kinetic Modeling of Strontium Adsorption on Graphene Oxide [mdpi.com]
- 14. mdpi.com [mdpi.com]
- 15. archivedproceedings.econference.io [archivedproceedings.econference.io]
- 16. fortum.com [fortum.com]
- 17. researchgate.net [researchgate.net]
- 18. Removal of strontium from drinking water by conventional treatment and lime softening in bench-scale studies - PMC [pmc.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. researchgate.net [researchgate.net]
- 21. iwaponline.com [iwaponline.com]
- 22. researchgate.net [researchgate.net]
- 23. Effective removal of strontium from wastewater using Co-doped layered sodium vanadosilicate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. knowledge.lancashire.ac.uk [knowledge.lancashire.ac.uk]
- 25. pubs.acs.org [pubs.acs.org]
- 26. nchr.elsevierpure.com [nchr.elsevierpure.com]
- 27. researchgate.net [researchgate.net]
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